

Solubility Profile of 2-Bromothiazole in Common Organic Solvents: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromothiazole

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This technical guide provides a comprehensive overview of the solubility of **2-bromothiazole**, a key building block in pharmaceutical and organic synthesis. Due to the limited availability of specific quantitative solubility data in public literature, this document focuses on providing robust qualitative information and detailed experimental protocols to enable researchers to determine precise solubility values in their own laboratory settings.

Qualitative Solubility Summary

2-Bromothiazole is a colorless to pale yellow liquid that is generally soluble in a range of organic solvents and insoluble in water.^{[1][2]} The thiazole ring structure contributes to its moderate polarity, influencing its miscibility with various organic media.^{[3][4]} The following table summarizes the available qualitative solubility information for **2-bromothiazole**.

Solvent Class	Specific Solvents	Solubility
Halogenated Hydrocarbons	Chloroform, Dichloromethane	Soluble ^[1]
Ethers	Diethyl Ether	Soluble
Polar Aprotic Solvents	Dimethyl Sulfoxide (DMSO), Acetone	Likely Soluble ^[3]
Water	Water	Insoluble ^{[1][2]}

Note: "Likely Soluble" is inferred from the general solubility characteristics of thiazole derivatives, which tend to be soluble in polar organic solvents.[\[3\]](#)[\[5\]](#)[\[6\]](#)

Experimental Protocol for Quantitative Solubility Determination

To address the absence of quantitative data, this section provides a detailed methodology for determining the solubility of **2-bromothiazole** using the widely accepted equilibrium-gravimetric method. This method is straightforward, reliable, and requires standard laboratory equipment.

Principle

A saturated solution of **2-bromothiazole** is prepared in the solvent of interest at a controlled temperature. A known volume or mass of the saturated solution is then carefully evaporated to dryness, and the mass of the remaining **2-bromothiazole** is determined. From this, the solubility can be calculated and expressed in various units such as grams per 100 grams of solvent (g/100g) or moles per liter (mol/L).

Materials and Equipment

- **2-Bromothiazole** (high purity)
- Selected organic solvents (analytical grade)
- Temperature-controlled shaker or water bath
- Calibrated thermometer
- Glass vials or flasks with airtight seals
- Syringes and syringe filters (0.45 μm , solvent-compatible)
- Pre-weighed glass evaporating dishes or beakers
- Analytical balance (± 0.0001 g)
- Drying oven

- Desiccator

Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of **2-bromothiazole** to a glass vial containing a known volume of the chosen organic solvent. The presence of undissolved solute is crucial to ensure saturation.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a temperature-controlled shaker or water bath set to the desired experimental temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. Periodically check to confirm that excess solid remains.
- Sample Withdrawal and Filtration:
 - Once equilibrium is achieved, allow the solution to stand undisturbed in the temperature-controlled environment for at least 2 hours to allow the undissolved solid to settle.
 - Carefully draw a known volume (e.g., 5 mL) of the clear supernatant into a syringe.
 - Attach a syringe filter to the syringe and filter the solution into a pre-weighed evaporating dish. This step is critical to remove any undissolved microcrystals.
- Gravimetric Analysis:
 - Record the exact mass of the evaporating dish containing the filtered saturated solution.
 - Place the evaporating dish in a drying oven at a temperature sufficient to evaporate the solvent without degrading the **2-bromothiazole** (a temperature below its boiling point of 171 °C is recommended, for instance, 60-80°C). Ensure the oven is in a well-ventilated area or fume hood.

- Continue drying until all the solvent has evaporated and a constant mass of the solute is achieved. This can be confirmed by repeated weighing after intervals of cooling in a desiccator.
- Record the final mass of the evaporating dish with the dry **2-bromothiazole** residue.

Calculation of Solubility

- Mass of the solvent: (Mass of dish + solution) - (Mass of dish + dry solute)
- Mass of the solute: (Mass of dish + dry solute) - (Mass of empty dish)
- Solubility (g/100g solvent): (Mass of solute / Mass of solvent) x 100

Experimental Workflow

The following diagram illustrates the logical steps involved in the experimental determination of **2-bromothiazole** solubility.



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Caption: Workflow for the gravimetric determination of **2-bromothiazole** solubility.

This guide provides a foundational understanding of the solubility of **2-bromothiazole** and equips researchers with the necessary methodology to determine precise quantitative data for their specific applications. The provided experimental protocol can be adapted for various common organic solvents to generate a comprehensive solubility profile.

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- To cite this document: BenchChem. [Solubility Profile of 2-Bromothiazole in Common Organic Solvents: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b021250#solubility-of-2-bromothiazole-in-common-organic-solvents>]

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